

Application Notes and Protocols: Nocardamine Iron Chelation Assay

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Compound of Interest

Compound Name: Nocardamine

Cat. No.: B1208791

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Introduction

Nocardamine is a cyclic hydroxamate siderophore produced by various microorganisms, including *Streptomyces* species.[1] Siderophores are small, high-affinity iron-chelating compounds secreted by microorganisms to scavenge iron from the environment. Due to its strong affinity for ferric iron (Fe^{3+}), **Nocardamine** is a subject of interest for its potential therapeutic applications, including antimicrobial and anticancer activities.[2][3] These application notes provide detailed protocols for quantifying the iron-chelating activity of **Nocardamine** using the widely accepted Chrome Azurol S (CAS) assay.

Nocardamine Properties:

Property	Value	Reference
CAS Number	26605-16-3	[1][4]
Molecular Formula	$\text{C}_{27}\text{H}_{48}\text{N}_6\text{O}_9$	[5]
Molecular Weight	600.71 g/mol	[1][5]
Appearance	White to off-white solid	[1]
Solubility	Soluble in DMSO, methanol, ethanol, or water (with heating)	[1]

Principle of the Iron Chelation Assay

The Chrome Azurol S (CAS) assay is a colorimetric method used to detect and quantify siderophores.[6][7] The assay is based on the competition for iron between the siderophore (**Nocardamine**) and the CAS dye complexed with iron and a detergent, typically hexadecyltrimethylammonium bromide (HDTMA). In the absence of a chelator, the Fe-CAS-HDTMA complex is blue. When a strong iron chelator like **Nocardamine** is introduced, it removes the iron from the dye complex, causing a color change from blue to orange/yellow.[6][8] The decrease in absorbance at 630 nm is proportional to the amount of iron chelated by **Nocardamine**.

Experimental Protocols

Chrome Azurol S (CAS) Assay for Nocardamine

This protocol describes a quantitative liquid CAS assay to determine the iron-chelating activity of **Nocardamine**.

Materials and Reagents:

- **Nocardamine** (CAS: 26605-16-3)
- Chrome Azurol S (CAS)
- Hexadecyltrimethylammonium bromide (HDTMA)
- Piperazine-N,N'-bis(2-ethanesulfonic acid) (PIPES)
- Iron(III) chloride ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$)
- Hydrochloric acid (HCl), 10 mM
- Dimethyl sulfoxide (DMSO) or other suitable solvent for **Nocardamine**
- 96-well microplates
- Microplate reader

Solution Preparation:

- CAS Stock Solution (1 mM): Dissolve 60.5 mg of CAS in 100 mL of deionized water.
- FeCl₃ Stock Solution (1 mM): Dissolve 27 mg of FeCl₃·6H₂O in 10 mL of 10 mM HCl.
- HDTMA Stock Solution (10 mM): Dissolve 364 mg of HDTMA in 100 mL of deionized water.
- PIPES Buffer (3.2 M): Dissolve 96.72 g of PIPES in 80 mL of deionized water. Adjust the pH to 6.8 with concentrated NaOH and bring the final volume to 100 mL. This buffer will likely require heating to fully dissolve.
- CAS Assay Solution:
 - To 30 mL of deionized water, add 7.5 mL of the 1 mM CAS stock solution.
 - While stirring, slowly add 1.5 mL of the 1 mM FeCl₃ stock solution.
 - Slowly add 12 mL of the 10 mM HDTMA stock solution. The solution should turn blue.
 - Add 4.5 mL of the 3.2 M PIPES buffer and bring the final volume to 100 mL with deionized water.
 - Autoclave the final solution and store it in a dark bottle at 4°C.

Experimental Procedure:

- Prepare **Nocardamine** Solutions: Prepare a stock solution of **Nocardamine** in a suitable solvent (e.g., DMSO). From the stock solution, prepare a series of dilutions to the desired concentrations for testing.
- Assay Setup: In a 96-well microplate, add 100 µL of the CAS assay solution to each well.
- Add **Nocardamine**: Add 100 µL of the different **Nocardamine** dilutions to the wells. For the control, add 100 µL of the solvent used to dissolve **Nocardamine**.
- Incubation: Incubate the plate at room temperature for a specified time (e.g., 1-4 hours), protected from light.
- Measurement: Measure the absorbance at 630 nm using a microplate reader.

Data Analysis:

The percentage of iron chelation activity can be calculated using the following formula:

$$\% \text{ Iron Chelation} = [(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$$

Where:

- Abs_control is the absorbance of the control (CAS solution + solvent).
- Abs_sample is the absorbance of the sample (CAS solution + **Nocardamine**).

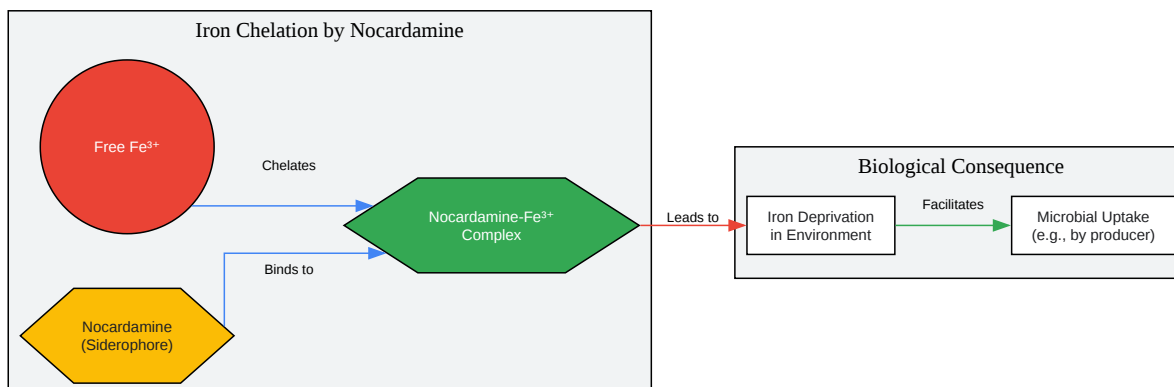
The IC₅₀ value, the concentration of **Nocardamine** required to chelate 50% of the iron, can be determined by plotting the percentage of iron chelation against the **Nocardamine** concentration. **Nocardamine** has been reported to have an IC₅₀ of 9.9 µM in a chrome azurol S assay.^{[2][4]}

Data Presentation

Table 1: Iron Chelating Activity of **Nocardamine** using the CAS Assay

Sample	Concentration (μM)	Absorbance at 630 nm (A_sample)	Absorbance of Control (A_control)	% Chelating Activity	IC ₅₀ (μM)
Nocardamine	Concentration 1				
Concentration 2					
Concentration 3					
Concentration 4					
Positive Control					
(e.g., Desferrioxamine B)	Concentration 1				

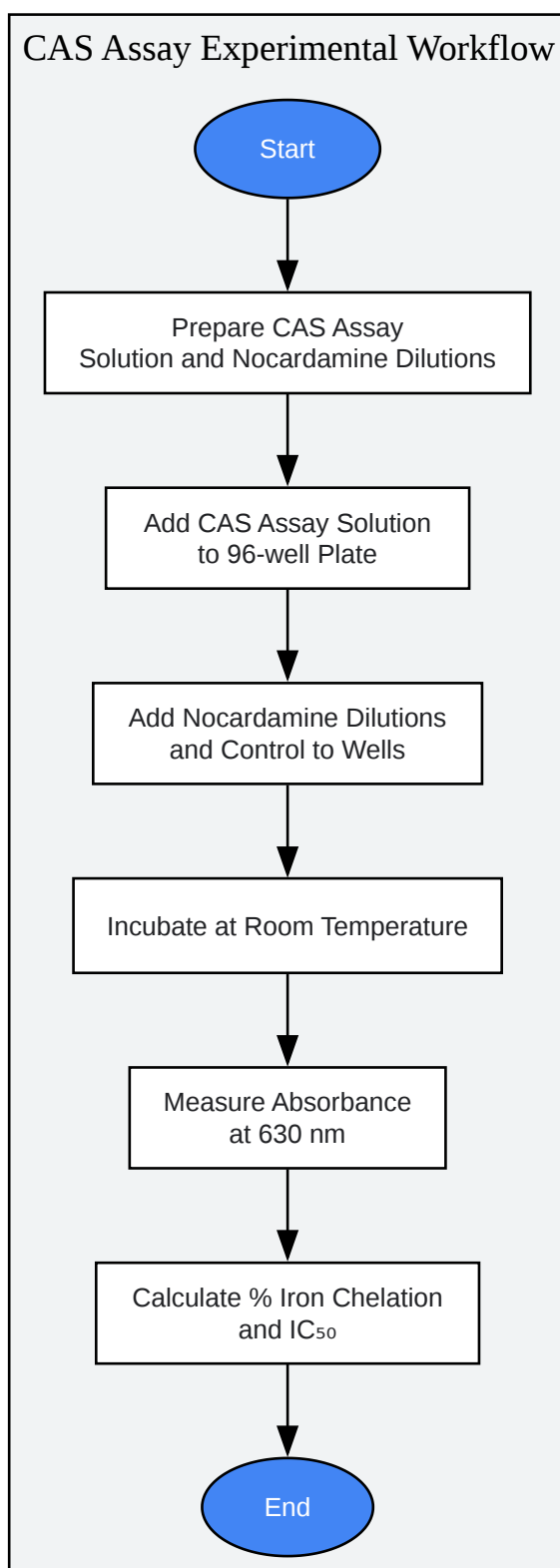
Visualizations



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Caption: Mechanism of **Nocardamine** iron chelation.

CAS Assay Experimental Workflow

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References

- 1. usbio.net [usbio.net]
- 2. Nocardamine | CAS 26605-16-3 | Cayman Chemical | Biomol.com [biomol.com]
- 3. researchgate.net [researchgate.net]
- 4. caymanchem.com [caymanchem.com]
- 5. Nocardamine | lookchem [lookchem.com]
- 6. Siderophore Detection Using Chrome Azurol S and Cross-Feeding Assays | Springer Nature Experiments [experiments.springernature.com]
- 7. Siderophore Detection Using Chrome Azurol S and Cross-Feeding Assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. journals.asm.org [journals.asm.org]
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